

"solubility of calcium maleate in water and organic solvents"

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Compound of Interest

Compound Name: *Calcium Maleate*

Cat. No.: *B1233713*

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The Solubility Profile of Calcium Maleate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the current understanding of the solubility of **calcium maleate** in aqueous and organic media. Due to a notable gap in publicly available quantitative data, this document focuses on summarizing the qualitative solubility information and presenting detailed experimental protocols for researchers to determine the precise solubility parameters of **calcium maleate**. This guide is intended to be a foundational resource for scientists and professionals in drug development and other research fields where the solubility of this compound is a critical parameter.

Introduction

Calcium maleate, the calcium salt of maleic acid, is a compound with potential applications in various fields, including pharmaceuticals as a calcium supplement or as a component in drug formulations. The solubility of an active pharmaceutical ingredient (API) or a supplement is a critical determinant of its bioavailability and, consequently, its therapeutic efficacy. A thorough understanding of a compound's solubility in different solvent systems is therefore essential during the early stages of drug development and formulation.

This guide addresses the solubility of **calcium maleate** in water and common organic solvents. It also provides detailed experimental methodologies to enable researchers to generate precise and reliable solubility data in their own laboratories.

Aqueous Solubility of Calcium Maleate

Currently, there is a lack of specific quantitative data in peer-reviewed literature regarding the solubility of **calcium maleate** in water at various temperatures. Qualitative descriptions consistently classify **calcium maleate** as "slightly soluble" in water. The solubility of salts of weak acids, such as maleic acid, is known to be pH-dependent^[1]. It is anticipated that the solubility of **calcium maleate** will increase in acidic conditions due to the protonation of the maleate anion, which shifts the dissolution equilibrium.

Effect of Temperature

For many sparingly soluble salts, temperature can have a significant impact on solubility. While specific data for **calcium maleate** is unavailable, the dissolution of some calcium salts is an exothermic process, meaning solubility decreases as temperature increases. Experimental determination is necessary to characterize this relationship for **calcium maleate**.

Data Presentation: Aqueous Solubility (Template)

The following table is a template for researchers to populate with experimentally determined data on the aqueous solubility of **calcium maleate**.

Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Solubility Product (K _{sp})
20	Experimental Value	Calculated Value	Calculated Value
25	Experimental Value	Calculated Value	Calculated Value
37	Experimental Value	Calculated Value	Calculated Value
50	Experimental Value	Calculated Value	Calculated Value

Solubility of Calcium Maleate in Organic Solvents

Information regarding the solubility of **calcium maleate** in organic solvents is also limited. It has been described as insoluble in ethanol. The solubility in other common organic solvents such as methanol, acetone, and isopropanol has not been quantitatively reported. For applications in drug formulation and synthesis, understanding the solubility in non-aqueous media is crucial.

Data Presentation: Organic Solvent Solubility (Template)

This table serves as a template for recording the solubility of **calcium maleate** in various organic solvents at a standardized temperature (e.g., 25 °C).

Solvent	Dielectric Constant (at 25 °C)	Solubility (g/100 mL)	Molar Solubility (mol/L)
Methanol	32.7	Experimental Value	Calculated Value
Ethanol	24.5	Experimental Value	Calculated Value
Acetone	20.7	Experimental Value	Calculated Value
Isopropanol	19.9	Experimental Value	Calculated Value
Dichloromethane	9.1	Experimental Value	Calculated Value
Ethyl Acetate	6.0	Experimental Value	Calculated Value

Experimental Protocols

To address the gap in available data, the following detailed experimental protocols are provided.

Determination of Solubility using the Shake-Flask Method

The shake-flask method is a well-established and reliable technique for determining the thermodynamic solubility of a compound.

Materials and Equipment:

- **Calcium Maleate** (high purity)
- Deionized or distilled water
- Selected organic solvents (analytical grade)
- Thermostatically controlled shaking water bath or incubator
- Conical flasks with stoppers
- Analytical balance
- Filtration apparatus (e.g., syringe filters with a pore size of 0.22 μm or smaller)
- Apparatus for quantitative analysis of calcium ions (e.g., Atomic Absorption Spectrometer)
- pH meter (for aqueous solutions)

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **calcium maleate** to a series of conical flasks containing a known volume of the desired solvent (e.g., water, ethanol). The presence of undissolved solid is crucial to ensure saturation.
 - Securely stopper the flasks.
- Equilibration:
 - Place the flasks in a thermostatically controlled shaking water bath set to the desired temperature (e.g., 25 °C).
 - Allow the solutions to equilibrate for a sufficient period (typically 24-48 hours) with continuous agitation to ensure the solution reaches saturation.
- Sample Collection and Filtration:
 - Once equilibrium is reached, cease agitation and allow the undissolved solid to settle.

- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a syringe filter (0.22 μm) to remove any undissolved particles. This step is critical to prevent overestimation of the solubility.
- Quantitative Analysis:
 - Accurately dilute the filtered saturated solution to a concentration suitable for the chosen analytical method.
 - Determine the concentration of calcium ions in the diluted solution using a validated analytical technique, such as Atomic Absorption Spectroscopy (see section 4.2).
- Calculation of Solubility:
 - From the determined calcium ion concentration, calculate the molar solubility of **calcium maleate**.
 - Convert the molar solubility to the desired units (e.g., g/100 mL).
 - For aqueous solutions, the solubility product (K_{sp}) can be calculated from the molar concentrations of the calcium and maleate ions.

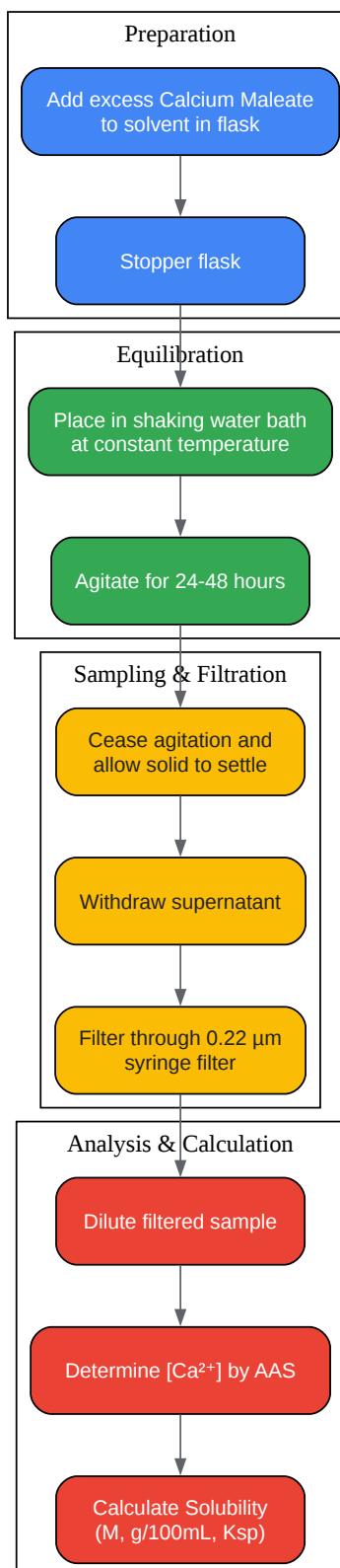
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Figure 1. Experimental workflow for the shake-flask solubility determination of **calcium maleate**.

Quantitative Analysis of Calcium by Atomic Absorption Spectroscopy (AAS)

AAS is a highly sensitive and specific method for determining the concentration of metal ions in a solution.

Instrumental Parameters (Typical):

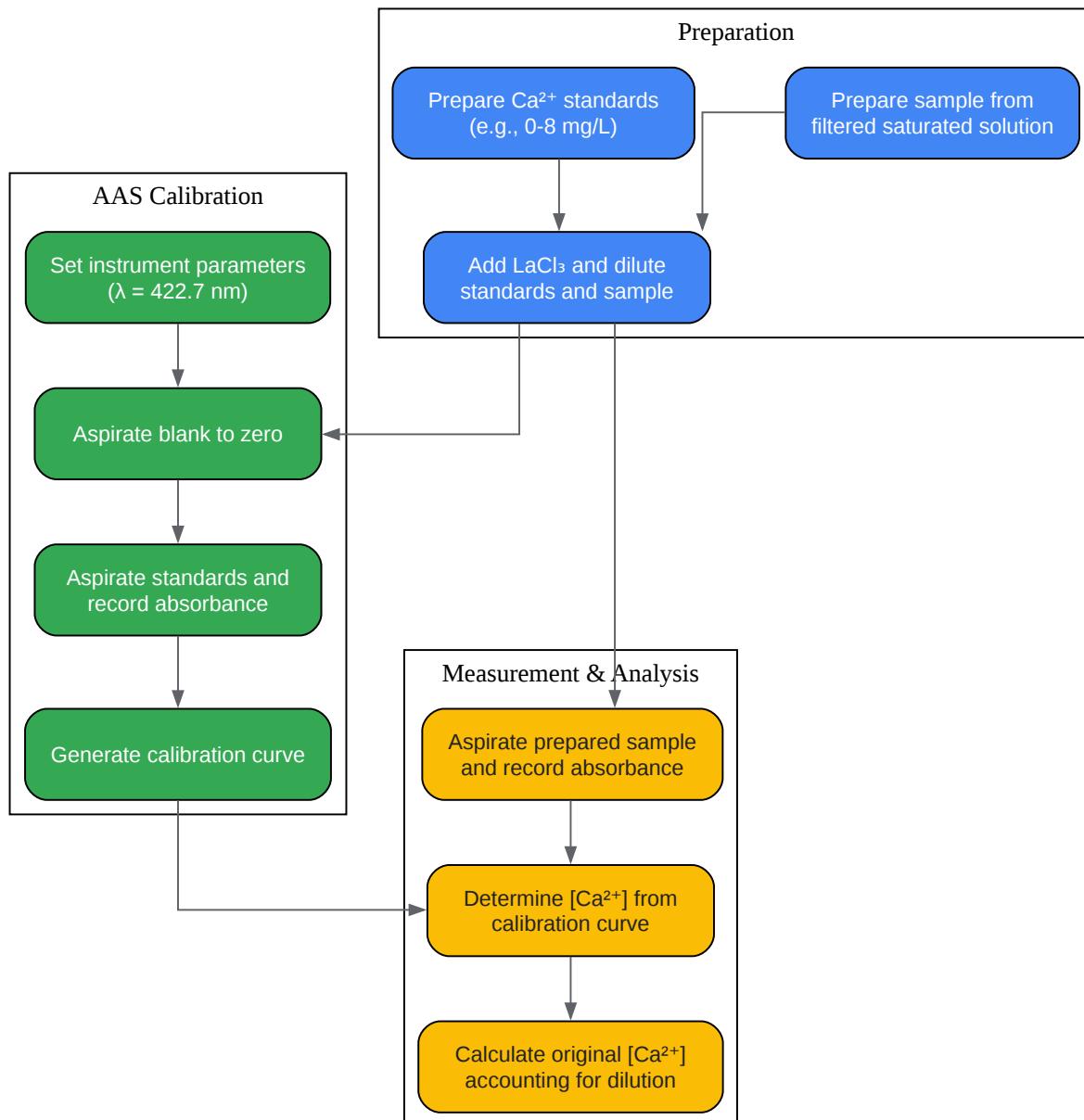
- Instrument: Atomic Absorption Spectrophotometer
- Light Source: Calcium hollow-cathode lamp
- Wavelength: 422.7 nm
- Flame: Air-acetylene
- Slit Width: 0.2 nm

Reagents:

- Demineralized Water
- Calcium Stock Solution (1000 ppm): Commercially available or prepared by dissolving a known mass of primary standard calcium carbonate in a minimum amount of dilute hydrochloric acid and diluting to a known volume.
- Lanthanum Chloride Solution (e.g., 25 g/L): To act as a releasing agent to suppress chemical interferences (e.g., from phosphate).
- Calibration Standards: A series of standards with known calcium concentrations (e.g., 0, 2, 4, 6, 8 mg/L) are prepared by diluting the stock solution. Each standard should contain the same concentration of lanthanum chloride as the prepared samples.

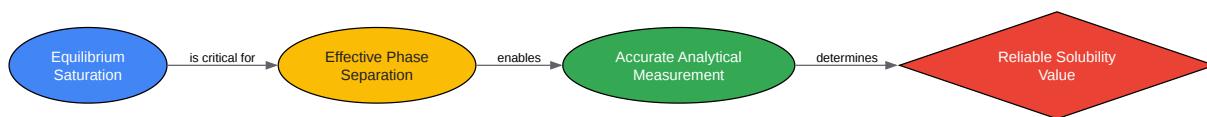
Procedure:

- Sample Preparation:
 - Take a precise volume of the filtered saturated solution of **calcium maleate**.
 - Add the lanthanum chloride solution.
 - Dilute with demineralized water to a final concentration within the linear range of the calibration curve.
- Instrument Calibration:
 - Aspirate the blank solution (demineralized water with lanthanum chloride) to zero the instrument.
 - Aspirate the calibration standards in order of increasing concentration and record the absorbance for each.
 - Generate a calibration curve by plotting absorbance versus calcium concentration.
- Sample Measurement:
 - Aspirate the prepared sample solutions and record their absorbance.
 - Using the calibration curve, determine the concentration of calcium in the diluted samples.
- Calculation:
 - Account for the dilution factor to calculate the calcium concentration in the original saturated solution.

[Click to download full resolution via product page](#)**Figure 2.** Workflow for the quantitative analysis of calcium by Atomic Absorption Spectroscopy.

Logical Relationships in Solubility Determination

The determination of a compound's solubility involves a series of dependent steps, from ensuring the system reaches equilibrium to the final calculation based on analytical measurements. The accuracy of the final solubility value is contingent on the meticulous execution of each preceding step.



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References

- 1. lohmann-minerals.com [lohmann-minerals.com]
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